

2,6-Dichlorobenzoic acid-d3 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dichlorobenzoic acid-d3

Cat. No.: B12396477

[Get Quote](#)

In-Depth Technical Guide: 2,6-Dichlorobenzoic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Dichlorobenzoic acid-d3**, a deuterated analog of 2,6-Dichlorobenzoic acid. This document details its molecular properties, applications in analytical and research settings, and a generalized experimental workflow for its use.

Core Molecular Data

Stable isotope-labeled compounds are critical tools in modern research, particularly in quantitative analysis. The key physical and chemical properties of 2,6-Dichlorobenzoic acid and its deuterated form are summarized below for direct comparison.

Property	2,6-Dichlorobenzoic Acid	2,6-Dichlorobenzoic acid-d3
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂ ^{[1][2]}	C ₇ HD ₃ Cl ₂ O ₂ ^[3]
Molecular Weight	191.01 g/mol ^{[1][4]}	194.03 g/mol ^{[3][5]}
CAS Number	50-30-6 ^{[1][4]}	1219805-50-1 ^{[3][5]}

Applications in Research and Drug Development

2,6-Dichlorobenzoic acid-d3 is primarily utilized as an internal standard in analytical chemistry.^[6] Its deuteration makes it an ideal tool for isotope dilution mass spectrometry (IDMS) techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[6]

The key advantages of using a deuterated internal standard like **2,6-Dichlorobenzoic acid-d3** include:

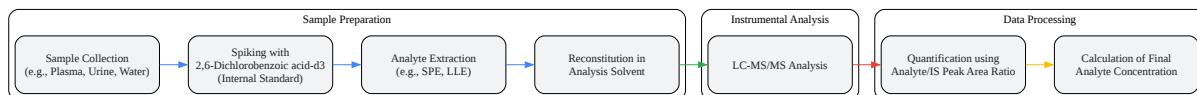
- High Accuracy and Precision: It allows for the precise quantification of its non-deuterated counterpart by correcting for variations in sample preparation, instrument response, and matrix effects.^[6]
- Similar Chemical Behavior: As a deuterated analog, it exhibits nearly identical chemical and physical properties to the analyte of interest, ensuring it behaves similarly throughout the analytical process.
- Distinct Mass Spectrometric Signal: The mass difference between the deuterated standard and the non-deuterated analyte allows for their clear differentiation and independent measurement by a mass spectrometer.

Due to these properties, **2,6-Dichlorobenzoic acid-d3** is an invaluable tool in pharmacokinetic studies, metabolic profiling, and environmental monitoring where accurate quantification of 2,6-Dichlorobenzoic acid is crucial.

Experimental Protocols

While a specific, detailed synthesis protocol for **2,6-Dichlorobenzoic acid-d3** is not readily available in the public domain, the general approach for the deuteration of aromatic compounds involves H-D exchange reactions. These methods often utilize a deuterium source, such as D₂O, in the presence of a catalyst.

A generalized workflow for the application of **2,6-Dichlorobenzoic acid-d3** as an internal standard in a quantitative analysis is outlined below.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. clearsynth.com [clearsynth.com]
- 3. benchchem.com [benchchem.com]
- 4. JPS6330450A - Production of deuterated benzoic acid - Google Patents [patents.google.com]
- 5. 2,6-Dichlorobenzoic-d3 Acid | LGC Standards [lgcstandards.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2,6-Dichlorobenzoic acid-d3 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12396477#2-6-dichlorobenzoic-acid-d3-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com